

The Enzymatic Kinetics of Sildenafil with PDE5: A Technical Guide

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Compound of Interest

Compound Name: Sildenafil Nitrate

CAS No.: 252951-59-0

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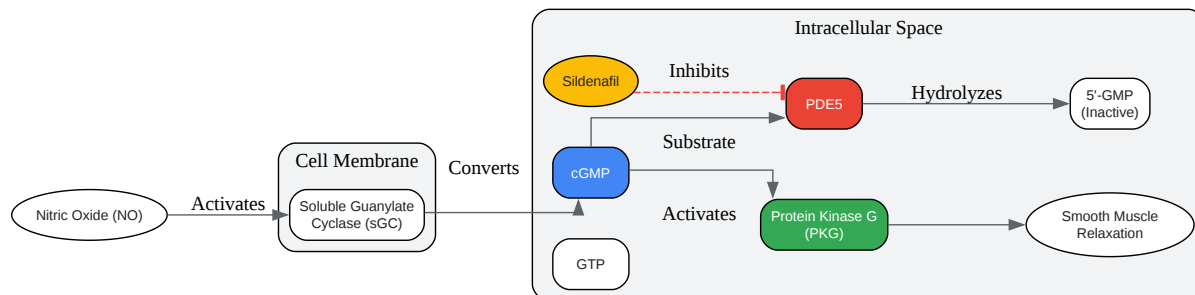
For Researchers, Scientists, and Drug Development Professionals

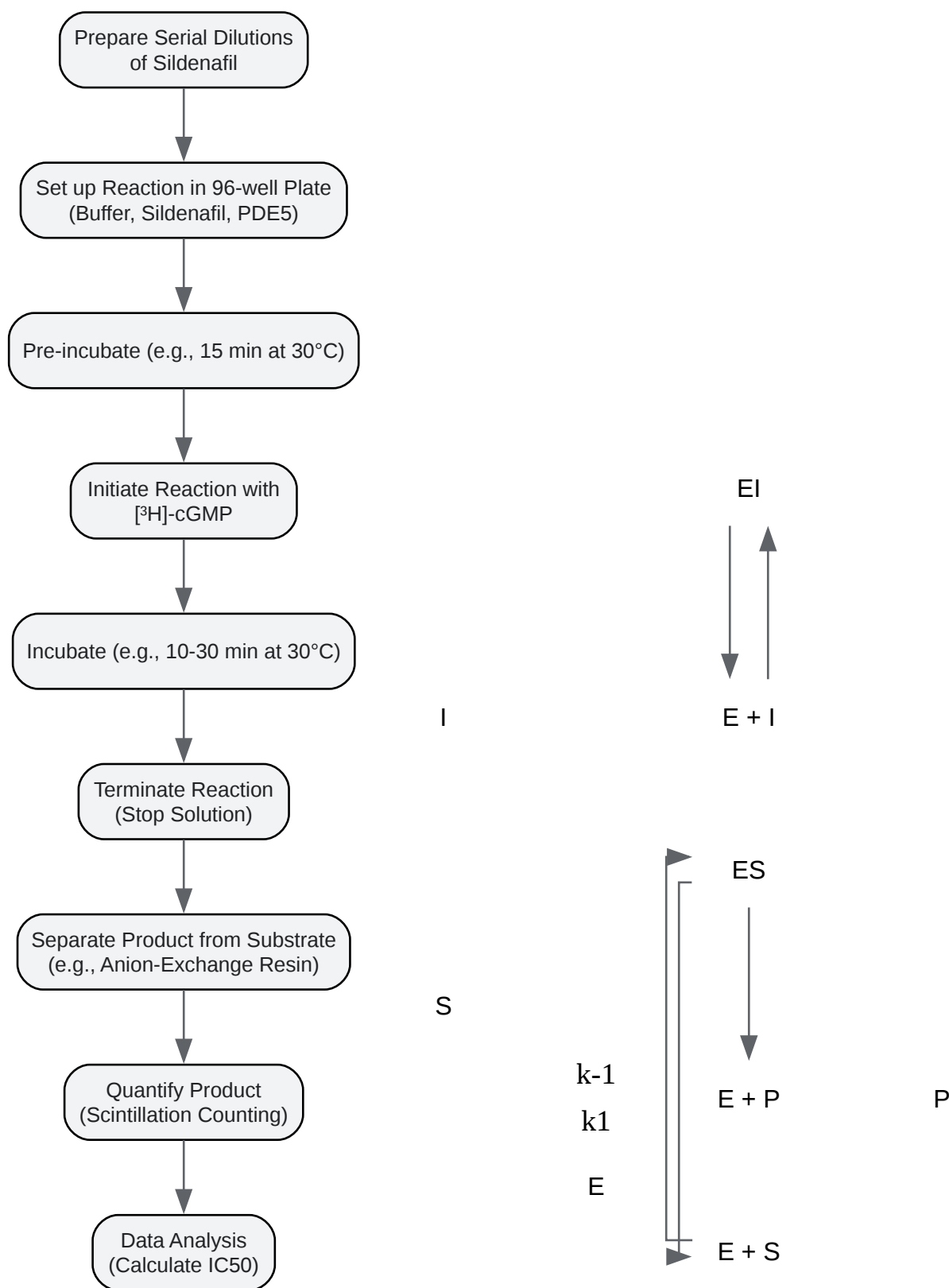
This in-depth technical guide provides a comprehensive overview of the enzymatic kinetics of sildenafil's interaction with phosphodiesterase type 5 (PDE5). The document details the mechanism of action, quantitative kinetic parameters, and the experimental protocols used to determine them, offering valuable insights for researchers in drug discovery and development.

Introduction: The cGMP Signaling Pathway and Sildenafil's Mechanism of Action

Sildenafil is a potent and selective inhibitor of cyclic guanosine monophosphate (cGMP)-specific phosphodiesterase type 5 (PDE5).[1] The physiological mechanism of penile erection involves the release of nitric oxide (NO) in the corpus cavernosum during sexual stimulation.[2] NO activates the enzyme guanylate cyclase, which increases levels of cGMP.[2][3] This cyclic nucleotide acts as a second messenger, leading to the relaxation of smooth muscle in the corpus cavernosum and allowing for the inflow of blood.[1][4]

PDE5 is the primary enzyme responsible for the degradation of cGMP in the corpus cavernosum.[2] By inhibiting PDE5, sildenafil prevents the breakdown of cGMP, thereby enhancing the effect of NO and prolonging smooth muscle relaxation and penile erection.[1][2] Sildenafil's molecular structure is similar to that of cGMP, allowing it to act as a competitive binding agent at the catalytic site of PDE5.[1][5]





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